

pyren-1-yl acetate molecular weight and formula

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Compound of Interest

Compound Name: Pyren-1-yl Acetate

Cat. No.: B104027

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An In-Depth Technical Guide on Pyren-1-yl Acetate

This guide provides an overview of the fundamental physicochemical properties of **pyren-1-yl acetate**, a fluorescent compound of interest to researchers and professionals in drug development and chemical sciences.

Core Molecular Data

The essential molecular information for **pyren-1-yl acetate** is summarized below. This data is foundational for experimental design, analytical method development, and computational modeling.

Parameter	Value	Source
Molecular Formula	C ₁₈ H ₁₂ O ₂	[1][2][3][4][5]
Molecular Weight	260.3 g/mol	[1]
260.29 g/mol	[3][5]	
260.2867 g/mol	[2]	
CAS Number	78751-40-3	[1][2]

Logical Relationship of Molecular Properties

The following diagram illustrates the direct relationship between the chemical identity of **pyren-1-yl acetate** and its fundamental molecular properties.

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References

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